

# (S)-(+)-2-Chloromandelic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: (S)-(+)-2-Chloromandelic acid

Cat. No.: B131188

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## An In-Depth Technical Guide to (S)-(+)-2-Chloromandelic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data for **(S)-(+)-2-Chloromandelic acid**, a chiral building block frequently utilized in pharmaceutical synthesis and chemical research. Below are its key identifiers and physical properties, presented for ease of reference and comparison.

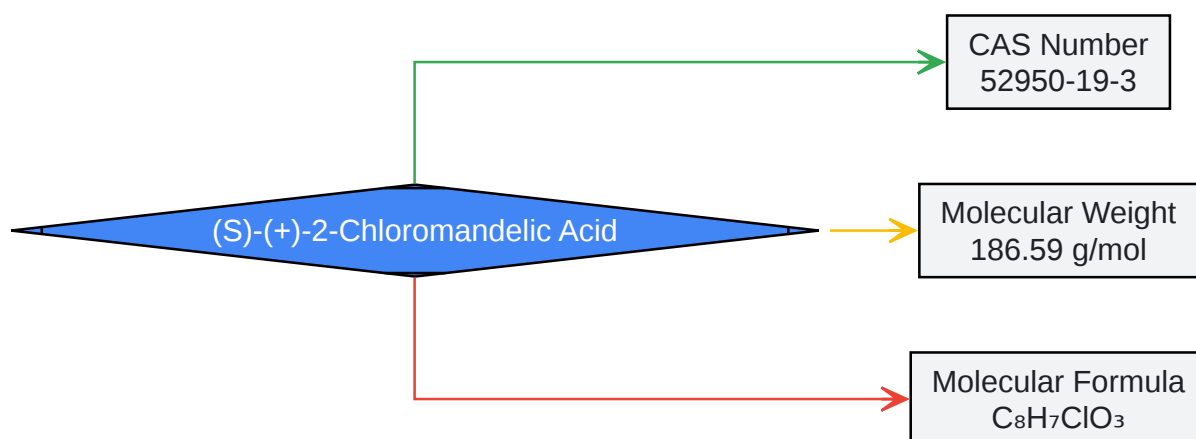
## Physicochemical Data

The fundamental properties of **(S)-(+)-2-Chloromandelic acid** are summarized in the table below. This information is critical for reaction planning, analytical method development, and material handling.

Property	Value	Citations
CAS Number	52950-19-3	[1][2]
Molecular Weight	186.59 g/mol	[3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub>	[1][3]
Synonyms	(+)-2-chloromedolic acid, (s)-o-chloromandelic acid	[1]
Physical Form	Solid, powder	[2]
Melting Point	118-121 °C	

## Compound Identification Workflow

The following diagram illustrates the logical relationship between the common name of the compound and its primary chemical identifiers. This visualization helps in understanding the direct association between the chemical nomenclature and its standardized registry numbers and formula.



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Caption: Relationship between compound name and key identifiers.

Note: This document is intended for informational purposes for a technical audience. No experimental protocols were cited in the generation of this specific guide.

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## References

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